

How to prepare GCN2iB acetate stock solution

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Compound of Interest

Compound Name: GCN2iB acetate

CAS No.: 2183470-13-3

Cat. No.: B607611

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Technical Guide: Preparation and Handling of **GCN2iB Acetate** Stock Solutions

Executive Summary & Chemical Identity

GCN2iB Acetate is the salt form of a potent, ATP-competitive inhibitor of the serine/threonine-protein kinase GCN2 (General Control Nonderepressible 2).[1] While primarily designed as an inhibitor to block the Integrated Stress Response (ISR), GCN2iB exhibits a unique biphasic pharmacological profile: it can act as an activator at low concentrations and an inhibitor at high concentrations.[2]

This guide details the preparation of high-integrity stock solutions, emphasizing the critical solubility requirements of the acetate salt form and the necessary calculations to ensure precise molarity.

Property	Specification
Compound Name	GCN2iB Acetate
CAS Number	2183470-13-3 (Acetate) / 2183470-12-2 (Free Base)
Molecular Weight	511.89 g/mol (Acetate Salt)
Solubility (DMSO)	~56 mg/mL (approx. 110 mM)
Solubility (Water)	Insoluble (< 0.1 mg/mL)
Primary Target	GCN2 (EIF2AK4)

Pre-Formulation Analysis: The "Why" Behind the Protocol

The Acetate Salt Factor

The acetate form is used to enhance the stability and handling properties of the free base. However, this introduces a critical variable in molarity calculations.

- **Correction Factor:** You must use the molecular weight of the salt (511.89 g/mol), not the free base (451.83 g/mol), when weighing the powder.
- **Stoichiometry:** The acetate counter-ion dissociates in solution. The final molarity of the active GCN2iB molecule is equivalent to the molarity of the dissolved salt (1:1 ratio).

Solvent Selection: The DMSO Requirement

GCN2iB is highly hydrophobic.

- **Anhydrous DMSO** is the only suitable solvent for high-concentration stocks (>10 mM).
- **Avoid Ethanol:** GCN2iB has negligible solubility in ethanol.
- **Hygroscopicity Warning:** DMSO is hygroscopic (absorbs water from air). "Wet" DMSO will cause the hydrophobic GCN2iB to precipitate, leading to "silent" concentration errors where the solution looks clear but the compound has crashed out as micro-crystals.

Protocol: Preparation of 10 mM Stock Solution

This protocol describes preparing 1 mL of a 10 mM stock solution. Adjust volumes proportionally for different needs.

Materials Required

- **GCN2iB Acetate** powder (Store at -20°C, desiccated).[3]
- Dimethyl Sulfoxide (DMSO), anhydrous, ≥99.9% (PCR-grade recommended).
- Vortex mixer.
- Ultrasonic bath (Sonicator).
- Amber glass vials or light-protected microcentrifuge tubes.

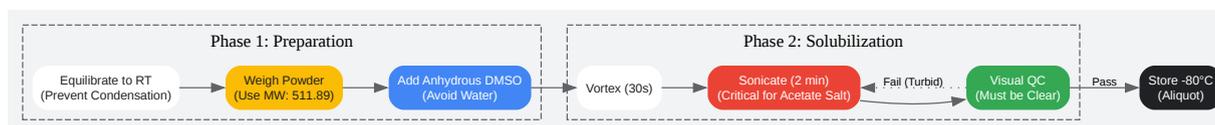
Step-by-Step Methodology

- Equilibration: Remove the **GCN2iB Acetate** vial from the freezer and allow it to warm to room temperature before opening (approx. 15–20 mins).
 - Reason: Opening a cold vial causes condensation to form on the hygroscopic powder, degrading it.
- Weighing: Weigh 5.12 mg of **GCN2iB Acetate**.
 - Calculation:

[1]
- Solvent Addition: Add 1.0 mL of anhydrous DMSO to the vial.
 - Tip: If you weighed exactly 5.0 mg (a common vendor size), add 977 µL of DMSO to achieve 10 mM.
- Dissolution (The Critical Step):
 - Vortex vigorously for 30 seconds.

- Sonicate in a water bath at room temperature for 1–2 minutes.
- Visual Check: Inspect the solution against a light source. It should be completely clear with no visible particulates or turbidity.
- Aliquoting & Storage:
 - Dispense into small aliquots (e.g., 50 μ L) to avoid repeated freeze-thaw cycles.
 - Storage: -80°C (stable for 6–12 months) or -20°C (stable for 1 month).

Visualization: Stock Preparation Workflow



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Caption: Workflow for preparing **GCN2iB Acetate** stock, emphasizing the sonication step required to dissociate the salt lattice.

Advanced Application: In Vivo Formulation

For animal studies, DMSO concentration must be minimized (<10%). GCN2iB requires a specific co-solvent system to remain soluble in aqueous buffers.

Recommended Formulation (1 mg/mL):

- 10% DMSO: Dissolve **GCN2iB Acetate** in pure DMSO first.
- 40% PEG300: Add PEG300 slowly and vortex.
- 5% Tween 80: Add Tween 80 and vortex.
- 45% Saline: Add saline last.

Warning: Adding saline too early will cause immediate precipitation.

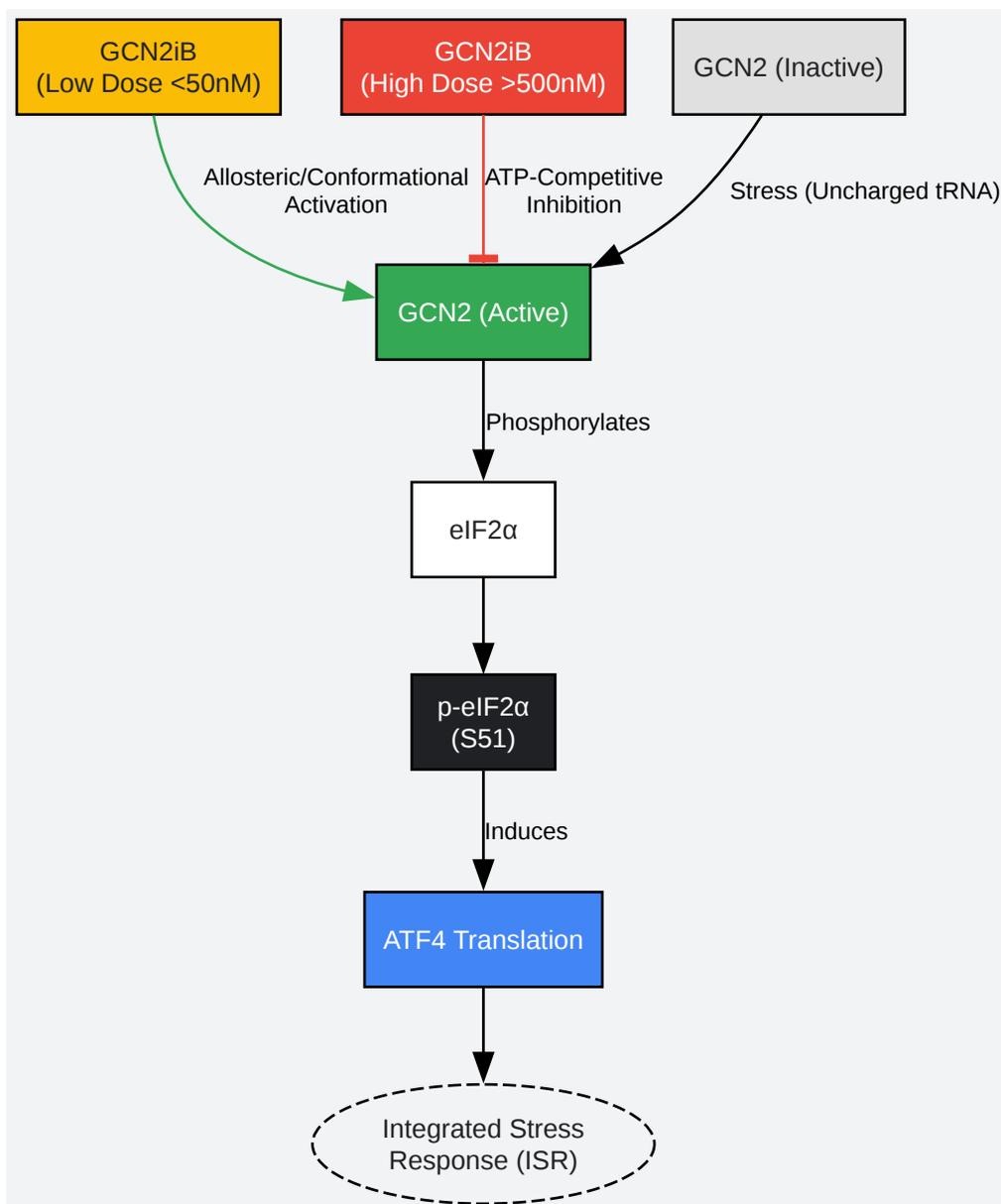
Biological Context & Mechanism of Action[1][2][4][6] [7][8][9]

Understanding the biphasic nature of GCN2iB is essential for experimental design. Unlike simple inhibitors, GCN2iB can stabilize the active conformation of the kinase at sub-saturating concentrations.

- Low Concentration (< 50 nM): Can paradoxically activate GCN2, increasing p-eIF2 α .
- High Concentration (> 500 nM): Acts as a potent ATP-competitive inhibitor, blocking p-eIF2 α .

Experimental Implication: You must perform a dose-response curve. Using a single low dose (e.g., 10 nM) may yield the opposite result of what is intended.

Visualization: The Biphasic Signaling Pathway



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Caption: The dual mechanism of GCN2iB. Researchers must titrate carefully to distinguish between activation (low dose) and inhibition (high dose).

References

- Nakamura, A., et al. (2023). "Activation of Gcn2 by small molecules designed to be inhibitors." [2][4][5] Science Signaling. (Describes the biphasic activation/inhibition mechanism).

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Sources

- [1. medchemexpress.com \[medchemexpress.com\]](https://www.medchemexpress.com)
- [2. Activation of Gcn2 by small molecules designed to be inhibitors - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/20111111/)
- [3. GCN2iB | GCN2 Inhibitor | TargetMol \[targetmol.com\]](https://www.targetmol.com/20111111/)
- [4. Activation of Gcn2 by small molecules designed to be inhibitors - PubMed \[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/20111111/)
- [5. medchemexpress.com \[medchemexpress.com\]](https://www.medchemexpress.com)
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